

# Oxazolone: A Comprehensive Technical Guide to Safety and Handling

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## Compound of Interest

Compound Name: Oxazolone

Cat. No.: B091610

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This in-depth technical guide provides crucial safety and handling information for **oxazolone** (4-ethoxymethylene-2-phenyl-2-oxazolin-5-one), a compound widely used in immunological research as a potent contact sensitizer. Due to its hazardous nature, a thorough understanding of its properties and the implementation of strict safety protocols are imperative for all personnel involved in its handling and use.

## Chemical and Physical Properties

**Oxazolone** is a heterocyclic organic compound. A summary of its key chemical and physical properties is presented in Table 1.

Table 1: Chemical and Physical Properties of **Oxazolone**

Property	Value
Chemical Formula	C <sub>12</sub> H <sub>11</sub> NO <sub>3</sub> [1][2]
Molecular Weight	217.22 g/mol [1]
CAS Number	15646-46-5[1][3]
Appearance	White to orange or pink powder
Melting Point	94-96 °C
Boiling Point	308.8 °C at 760 mmHg
Flash Point	136.8 °C
Solubility	Soluble in DMSO (55 mg/mL)
Density	1.18 g/cm <sup>3</sup>

## Hazard Identification and Classification

The primary and most significant hazard associated with **oxazolone** is its potent ability to cause skin sensitization, classified as Skin Sensitization, Category 1. This means that upon initial contact, it can trigger an allergic response, and subsequent exposures, even to minute amounts, can lead to severe allergic contact dermatitis.

GHS Hazard Statements:

- H317: May cause an allergic skin reaction.

While comprehensive quantitative toxicity data is largely unavailable in published literature, the primary health risk remains its sensitizing properties. One study on **oxazolone** derivatives did indicate a low acute toxicity with an LD50 greater than 5000 mg/kg in rats, however, this does not directly apply to the parent **oxazolone** compound. Another study highlighted that **oxazolone** can also act as a respiratory allergen in rats when inhaled.

Table 2: Summary of Toxicological Data for **Oxazolone**

Toxicity Endpoint	Route	Species	Value
Acute Toxicity	Oral	Not available	No data available
Dermal	Not available	No data available	No data available
Inhalation	Not available	No data available	
Skin Corrosion/Irritation	Dermal	Not available	
Serious Eye Damage/Irritation	Ocular	Not available	No data available
Respiratory or Skin Sensitization	Dermal	Human/Animal	Category 1
Inhalation	Rat	Can act as a respiratory allergen	No data available
Germ Cell Mutagenicity	Not available	Not available	
Carcinogenicity	Not available	Not available	
Reproductive Toxicity	Not available	Not available	

#### Ecological Toxicity:

There is no available data on the ecological toxicity of **oxazolone**. Therefore, release into the environment must be strictly avoided.

## Personal Protective Equipment (PPE)

Strict adherence to PPE protocols is mandatory when handling **oxazolone** to prevent skin and respiratory exposure.

Table 3: Recommended Personal Protective Equipment for Handling **Oxazolone**

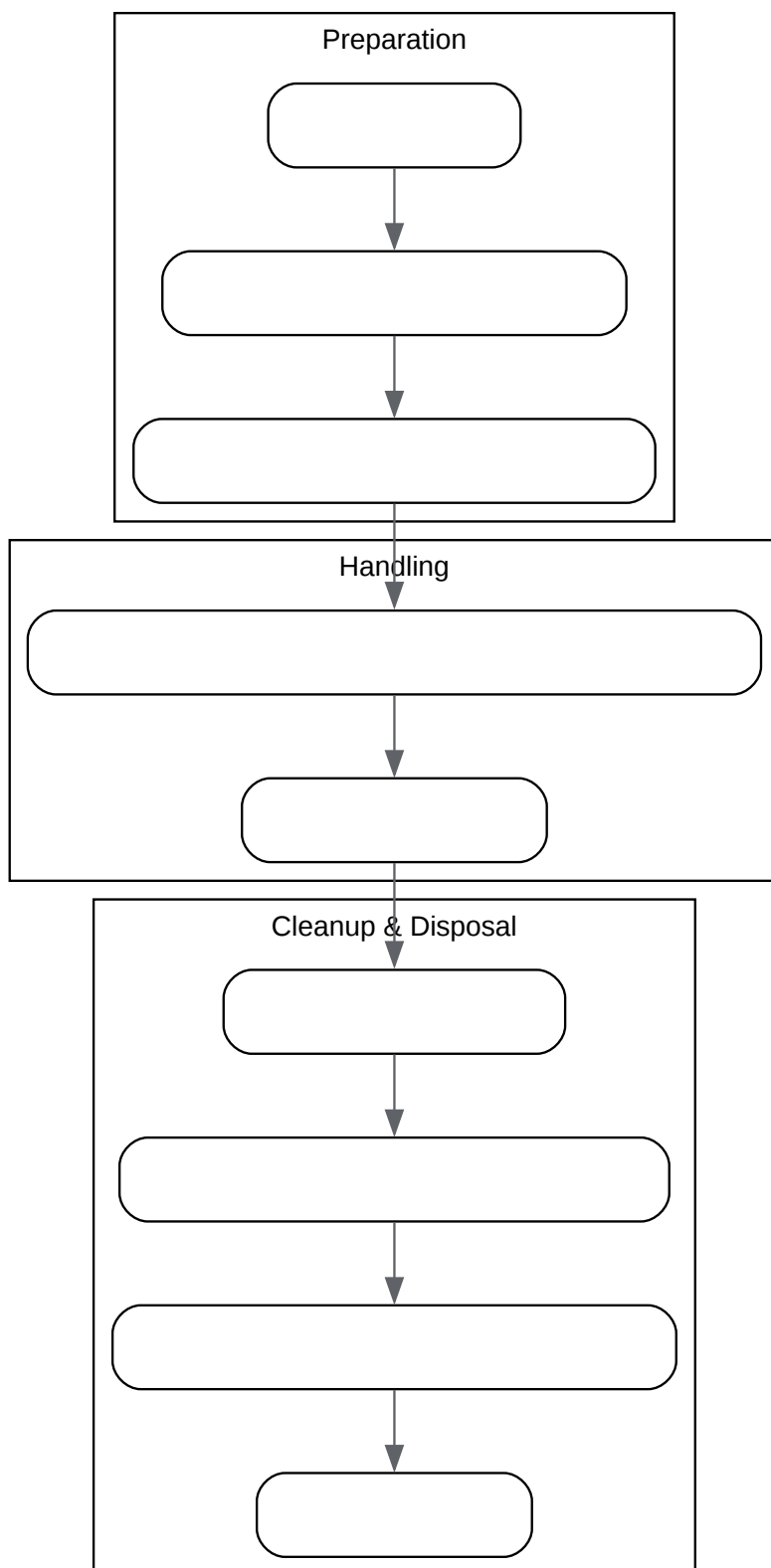
Body Part	Recommended PPE	Specification
Hands	Chemical-resistant gloves	Nitrile or neoprene gloves. Inspect for tears or holes before use.
Eyes/Face	Safety goggles with side-shields or a face shield	Conforming to EN 166 (EU) or NIOSH (US) standards.
Body	Laboratory coat, impervious clothing	Fire/flame resistant and impervious clothing should be worn.
Respiratory	Full-face respirator or dust mask	Required when handling the powder form or if dusts are generated.

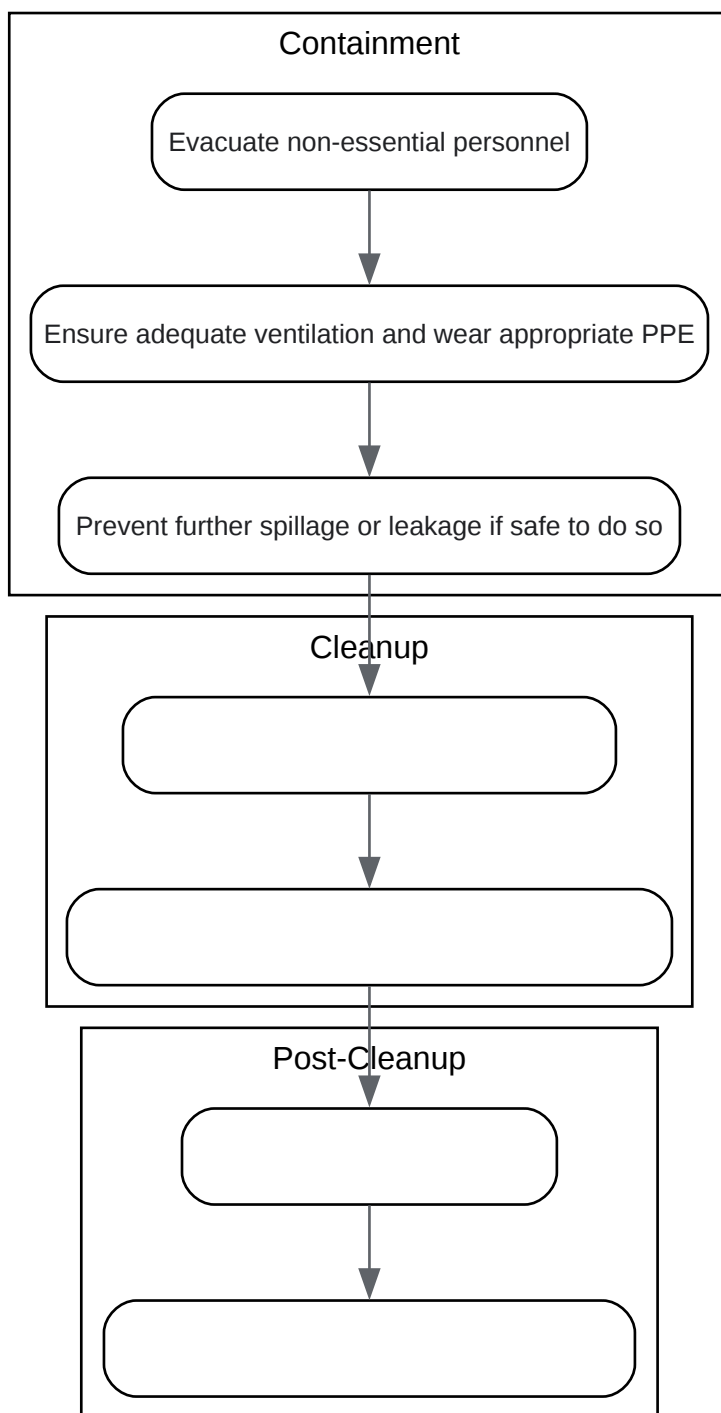
## Safe Handling and Storage Protocols

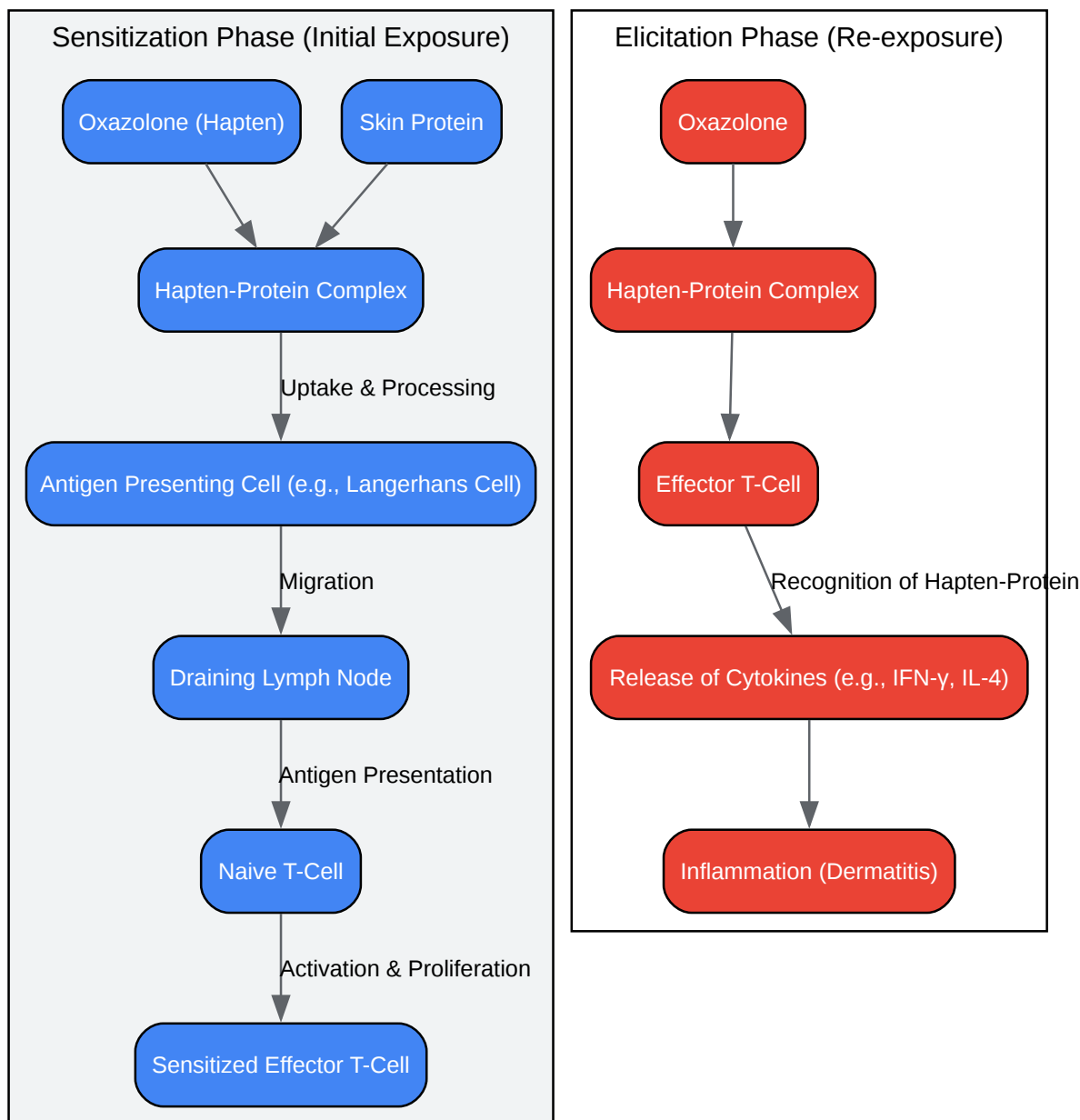
A systematic approach to handling and storage is crucial to minimize the risk of exposure and ensure laboratory safety.

## Experimental Workflow for Safe Handling

The following workflow outlines the essential steps for safely handling **oxazolone** in a laboratory setting.







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## References

- 1. Histology of and quantitative assays for oxazolone-induced allergic contact dermatitis in mice - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Oxazolone | C<sub>12</sub>H<sub>11</sub>NO<sub>3</sub> | CID 1712094 - PubChem [pubchem.ncbi.nlm.nih.gov]
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